

# **In-Depth Technical Guide on EINECS 262-556-2**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical substance identified by the European Inventory of Existing Commercial Chemical Substances (EINECS) number 262-556-2, including its various synonyms and associated identifiers.

## **Chemical Identification and Synonyms**

The substance registered under **EINECS 262-556-2** is a salt formed between guanidine and 4,4'-isopropylidenebis(2,6-dibromophenol). The stoichiometric ratio of this compound is 2:1, meaning two molecules of guanidine are associated with one molecule of 4,4'-isopropylidenebis(2,6-dibromophenol).

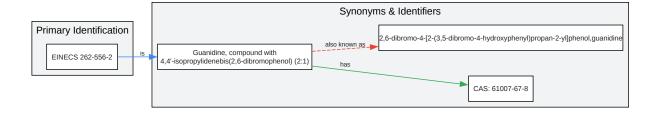
A critical aspect of chemical research and development is the accurate identification of substances through their various nomenclature. The following table summarizes the known synonyms and identifiers for **EINECS 262-556-2**.



Identifier Type	Identifier
EINECS Number	262-556-2
CAS Number	61007-67-8[1]
Chemical Name	Guanidine, compound with 4,4'-isopropylidenebis(2,6-dibromophenol) (2:1)[1]
Synonym	2,6-dibromo-4-[2-(3,5-dibromo-4-hydroxyphenyl)propan-2-yl]phenol,guanidine[1]

### Structural and Relational Overview

To visually represent the relationship between the primary identifiers of this substance, the following diagram illustrates the connection between the EINECS number, the chemical name, and its primary synonym.



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Caption: Relationship between **EINECS 262-556-2** and its primary identifiers.

# **Experimental Protocols**

Currently, detailed experimental protocols specifically citing **EINECS 262-556-2** are not readily available in public literature. Researchers interested in the experimental applications of this substance would need to consult specialized chemical databases or literature focusing on guanidine salts of halogenated bisphenols. The synthesis of such a compound would typically

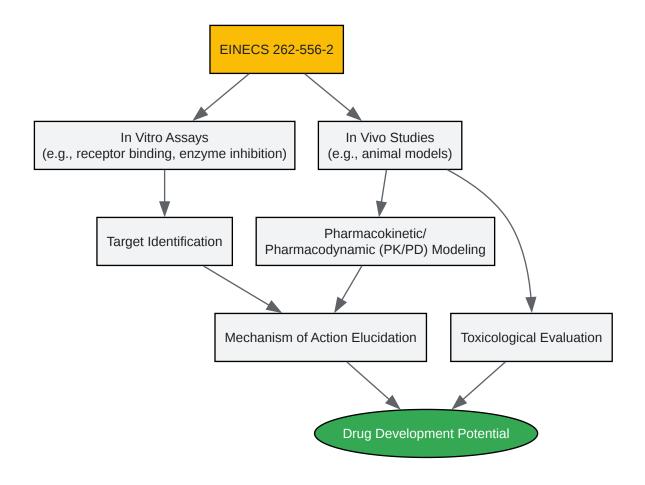


involve the reaction of 4,4'-isopropylidenebis(2,6-dibromophenol) with a guanidine base in a suitable solvent system. Characterization would likely involve techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and elemental analysis to confirm the structure and stoichiometry.

## **Signaling Pathways and Logical Relationships**

Given the nature of the compound, a guanidinium salt of a brominated bisphenol, its biological activity could be multifaceted. Brominated phenols are known for their potential as flame retardants and have been investigated for their endocrine-disrupting activities. Guanidine and its derivatives are known to interact with various biological targets, including ion channels and enzymes.

The logical workflow for investigating the biological effects of this compound would be as follows:



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Caption: A logical workflow for the biological investigation of EINECS 262-556-2.

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### References

- 1. Guanidine,compound with 4,4'-isopropylidenebis(2,6-dibromophenol)(2:1)-Molbase [molbase.com]
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